

Part 1: Physicochemical and Toxicological Profile

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Compound of Interest

Compound Name: CARBON MONOXIDE (13C)

CAS No.: 630-08-0

Cat. No.: B1222930

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Carbon monoxide exerts its toxicity by binding to hemoglobin with an affinity approximately 210 times greater than that of oxygen, forming carboxyhemoglobin. This prevents oxygen transport, leading to severe tissue hypoxia and cellular asphyxiation[1]. Because the gas is entirely colorless and odorless, physiological warning properties are non-existent. Engineering controls and continuous monitoring are absolute necessities.

Table 1: Quantitative Hazard Data and Operational Implications

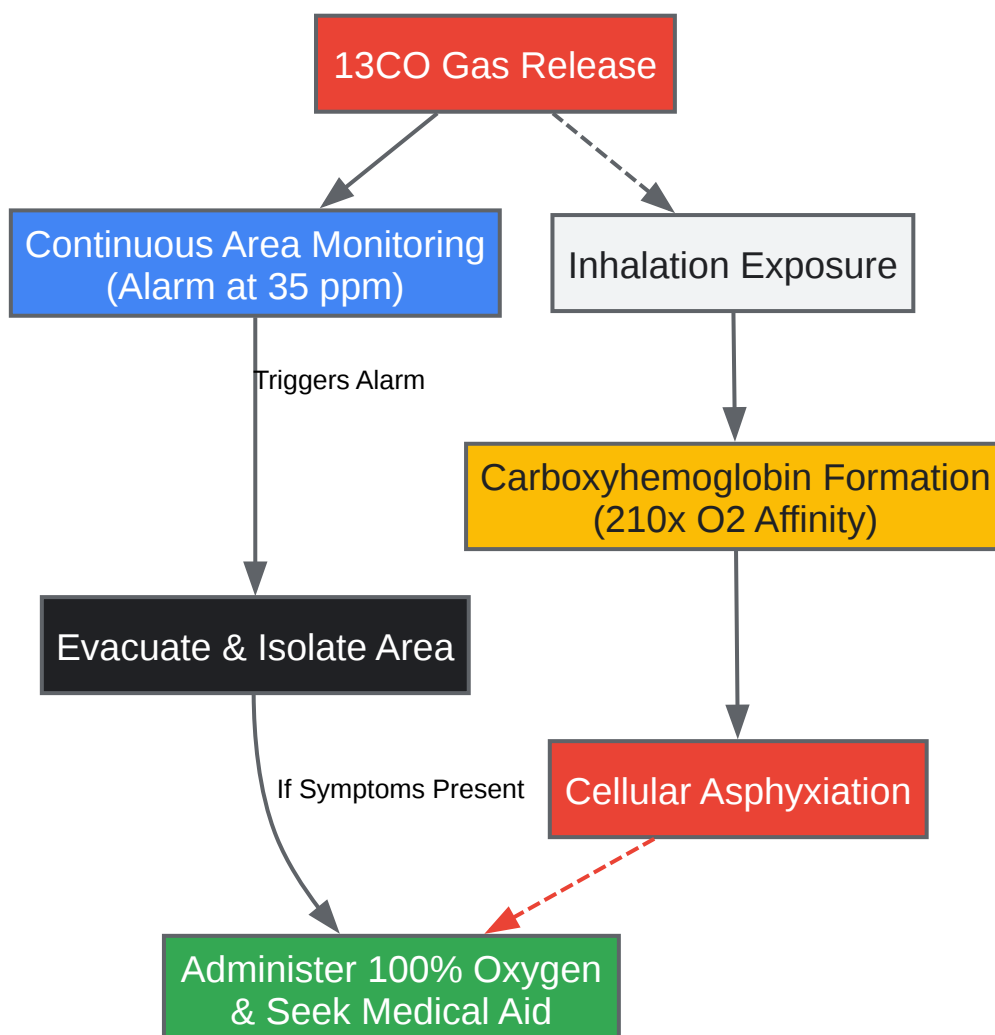
Parameter	Value	Causality / Operational Implication
OSHA PEL (8-hour TWA)	50 ppm (55 mg/m ³)	Legal limit for worker exposure; dictates baseline laboratory ventilation requirements[2].
NIOSH REL (8-hour TWA)	35 ppm (40 mg/m ³)	Recommended limit to prevent cardiovascular effects; set ambient CO alarms to trigger here[1].
NIOSH Ceiling Limit	200 ppm (229 mg/m ³)	Maximum allowable exposure at any time; requires immediate evacuation if reached[1].
IDLH (Immediately Dangerous)	1,200 ppm	Concentration causing irreversible health effects or death; mandates SCBA gear for rescue[3].
Flammability Limits (in Air)	12.5% (LEL) – 74% (UEL)	Extremely broad flammable range; requires explosion-proof equipment and spark-proof tools[4].
Autoignition Temperature	609 °C (1,128 °F)	High autoignition temp, but low spark threshold; eliminate all ignition sources and static buildup[4].

Part 2: Operational Safety & Pre-Disposal Handling

A safe disposal plan begins before the cylinder is ever opened. Every protocol must be a self-validating system—meaning the process inherently proves its own safety at each step before proceeding to the next.

Workflow 1: Pre-Operational Setup

- **Ventilation Verification:** Before staging the cylinder, verify that the chemical fume hood or exhausted gas cabinet maintains a minimum face velocity of 100 feet per minute (fpm).
Causality: Mechanical ventilation is the only primary defense against the accumulation of an odorless gas[5].
- **Monitor Calibration (Self-Validation):** Activate continuous ambient CO monitors. Perform a bump test with a calibration gas to ensure the alarm triggers exactly at 35 ppm. Causality: You must test the failure mode (the alarm) before the hazard is introduced to validate the system's integrity[2].
- **Piping and Regulator Assembly:** Attach a dual-stage, stainless-steel regulator designed specifically for toxic/flammable gases. Install a back-flow preventative device. Causality: This prevents reaction mixtures or ambient air from flowing back into the cylinder, which could cause internal corrosion or compromise the expensive 99% ¹³C isotopic purity[6].
- **Leak Testing:** Apply an approved leak-detection fluid (e.g., Snoop) to all connections.
Causality: Identifies micro-leaks visually via bubbling before the system is fully pressurized.



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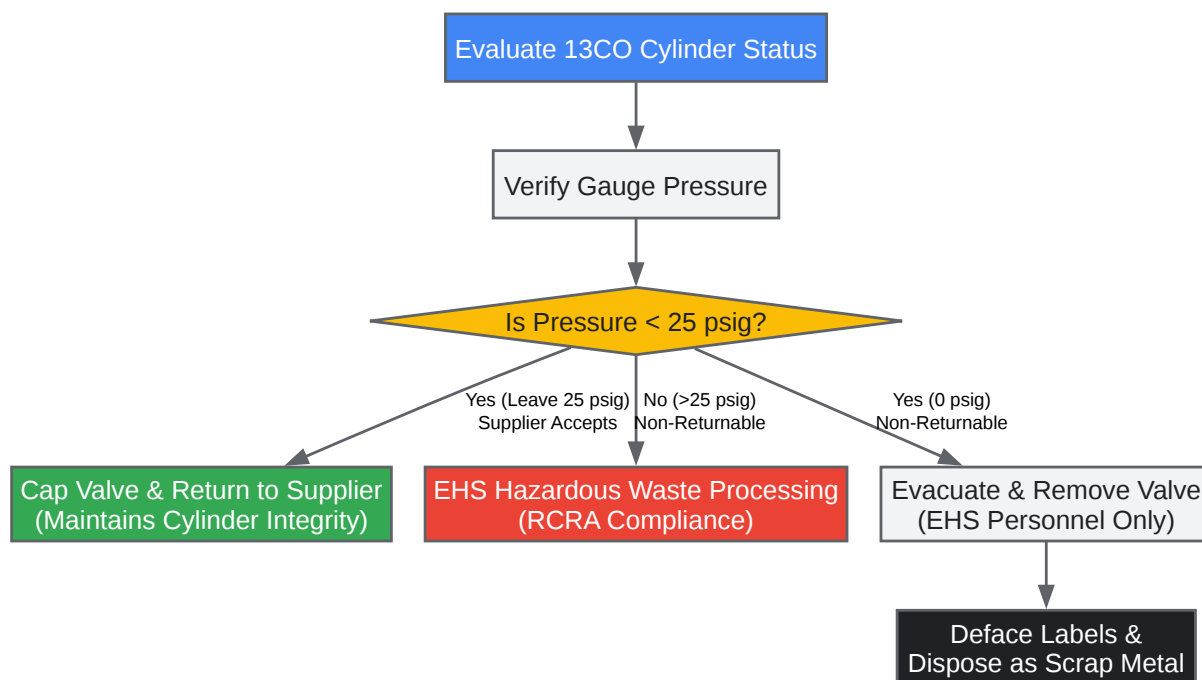
Fig 1. ^{13}CO exposure pathway and self-validating emergency response protocol.

Part 3: Cylinder Decommissioning & Disposal Workflow

Gas cylinders are rarely "empty." Even at atmospheric pressure, they contain residual toxic gas. Under the EPA's Resource Conservation and Recovery Act (RCRA), compressed gas cylinders must be managed with strict regulatory compliance[7].

Workflow 2: Decommissioning and Disposal

- **Pressure Assessment:** Monitor the regulator gauge during your final experiment. Once the primary pressure drops to approximately 25 psig, cease operations. **Causality:** Draining the cylinder to 0 psig allows ambient air and moisture to enter, degrading the cylinder interior and complicating the vendor's isotopic refilling process[8].
- **System Purging:** Close the main cylinder valve. Purge the regulator and downstream piping with an inert gas (e.g., Nitrogen or Argon) three times into the active fume hood. **Causality:** Flushes residual highly toxic ^{13}CO from the lines, ensuring the regulator can be safely disconnected without exposing the operator[5].
- **Valve Capping:** Disconnect the regulator and immediately install the protective valve cap and cylinder hood.
- **Labeling and Segregation:** Label the cylinder clearly as "EMPTY - DO NOT VENT - CONTAINS RESIDUAL ^{13}CO ". Move the cylinder to a segregated, well-ventilated storage area away from direct sunlight and incompatible materials (e.g., strong oxidizers)[6].
- **Execution of Disposal Route:**
 - **Route A: Return to Supplier (Preferred):** Contact the specialty isotopic gas supplier to arrange freight return. The EPA does not consider cylinders returned for refilling to be hazardous waste, making this the most logistically efficient route[8].
 - **Route B: Hazardous Waste Disposal:** If the cylinder is non-returnable, it falls under EPA RCRA regulations. Contact your institutional Environmental Health and Safety (EHS) office. **Crucial Note:** Never intentionally vent residual toxic gas into the atmosphere to achieve an "empty" status; this is a severe environmental compliance violation[7].
 - **Route C: Scrap Metal Decommissioning:** If the cylinder is completely evacuated and permanently vented (valve removed only by trained EHS personnel), deface all diamond hazard labels. Only then can the metal body be disposed of as scrap[9].



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Fig 2. Decision matrix for 13 CO cylinder decommissioning and RCRA-compliant disposal.

Part 4: Emergency Response & Spill Protocol

In the event of an accidental release or continuous monitor alarm:

- **Immediate Evacuation:** If the CO monitor alarms (>35 ppm), hold your breath, immediately shut off the cylinder valve (only if safe and immediately accessible), and evacuate the laboratory[3].
- **Medical Intervention:** Anyone exhibiting symptoms of CO poisoning (headache, dizziness, nausea, confusion) must be removed to fresh air immediately. Administer 100% oxygen and seek emergency medical aid[6]. **Causality:** Breathing 100% oxygen reduces the biological half-life of carboxyhemoglobin from ~320 minutes to ~80 minutes.

- Fire Protocol: In the event of a leaking gas fire, do not extinguish the flame unless the leak can be stopped safely. Causality: Extinguishing the flame while the gas continues to leak will result in the rapid accumulation of an explosive gas cloud, inevitably leading to a catastrophic secondary explosion[6],[10].

References

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- National Institutes of Health (NIH) - Working with Chemicals - Prudent Practices in the Laboratory [[Link](#)]
- U.S. Environmental Protection Agency (EPA) - Laboratory Environmental Sample Disposal Information Document[[Link](#)]
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- To cite this document: BenchChem. [Part 1: Physicochemical and Toxicological Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222930/docs#part-1-physicochemical-and-toxicological-profile\]](https://www.benchchem.com/product/b1222930/docs#part-1-physicochemical-and-toxicological-profile)

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